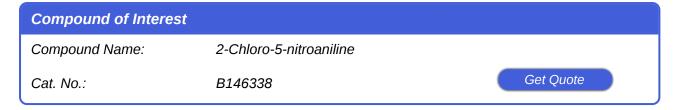


hazards and safety precautions for 2-Chloro-5nitroaniline

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An In-depth Technical Guide to the Hazards and Safety Precautions for **2-Chloro-5nitroaniline**

This guide provides comprehensive safety and handling information for **2-Chloro-5-nitroaniline** (CAS No. 6283-25-6), tailored for researchers, scientists, and drug development professionals. The following sections detail the toxicological properties, physicochemical characteristics, and essential safety protocols required for the safe handling and use of this compound.

Hazard Identification and Classification

2-Chloro-5-nitroaniline is classified as a highly hazardous substance. Exposure through oral, dermal, or inhalation routes can be fatal.[1][2][3] It may also cause damage to organs, specifically the blood and hematopoietic system, through prolonged or repeated exposure.[4][5] The compound is recognized as a combustible dust, which may form explosive mixtures with air.[4][6] Furthermore, it is toxic to aquatic life with long-lasting effects.[2][3][4]

GHS Classification Summary Table



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	2	H300: Fatal if swallowed	
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin	
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled	
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure	
Hazardous to the Aquatic Environment, Long-Term	2	H411: Toxic to aquatic life with long lasting effects	

Signal Word: Danger

Hazard Pictograms:

- Skull and Crossbones (GHS06)
- Health Hazard (GHS08)
- Environment (GHS09)

Physicochemical and Toxicological Properties

Understanding the fundamental properties of **2-Chloro-5-nitroaniline** is critical for safe handling and experimental design.

Table 1: Physicochemical Properties of 2-Chloro-5-nitroaniline



Property	Value	Reference(s)
CAS Number	6283-25-6	[4][5]
Molecular Formula	C ₆ H ₅ CIN ₂ O ₂	[4][7]
Molecular Weight	172.57 g/mol	[5][7]
Appearance	Light yellow to amber to dark green powder or crystal	[7]
Melting Point	118-121 °C	[4]
Boiling Point	314.6 °C at 760 mmHg	[4]
Flash Point	144.1 °C	[4]
Vapor Pressure	4.85×10^{-4} mm Hg at 25 °C (estimated)	[1][4]
Autoignition Temperature	200 °C / 392 °F	[5]
Solubility	Soluble in Acetone, Ether, Ethanol.[8] Also soluble in N- methylpyrrolidone (NMP), 2- butanone, 1,4-dioxane, ethyl acetate, acetonitrile, and toluene.[9]	[8][9]
LogP (n-octanol/water)	2.93	[4]

Table 2: Toxicological Data for **2-Chloro-5-nitroaniline**



Endpoint	Species	Value	Classification Note	Reference(s)
LD50 (Oral)	Rat	2015 mg/kg	This value corresponds to GHS Category 4/5, which is inconsistent with the official GHS classification of Category 2 ("Fatal if swallowed"). The classification may be based on other data; users should handle with extreme caution based on the official classification.	[5]
LD50 (Dermal)	Rabbit	>2000 mg/kg	This value corresponds to GHS Category 5 or unclassified, which is inconsistent with the official GHS classification of Category 1 ("Fatal in contact with skin"). The classification may be based on other data; users should handle	[10]

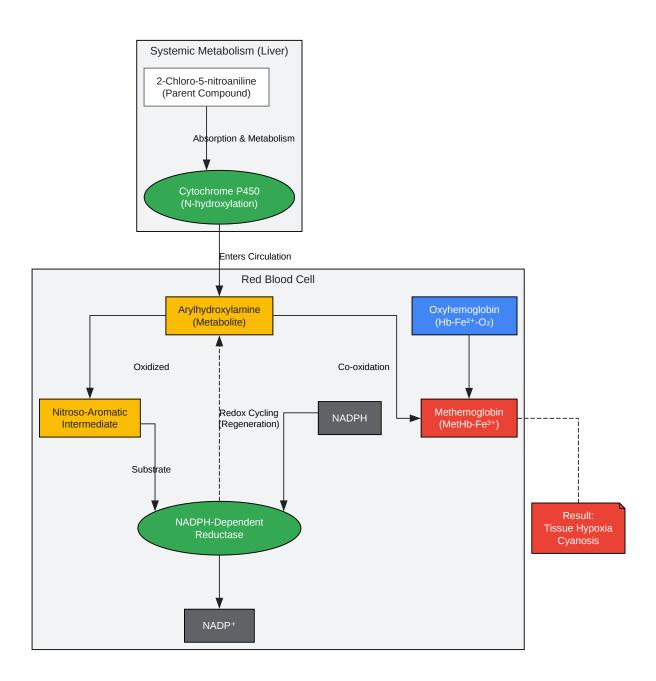


			with extreme caution.	
LC₅o (Inhalation)	-	No quantitative data available	Classified as GHS Category 2 ("Fatal if inhaled").	[3][5]
Primary Target Organs	-	Blood, Hematopoietic System, Liver	Aromatic amines are known to cause methemoglobine mia and are potential hepatotoxins.	[1][5]
Ecotoxicity (Microtox)	-	EC50 = 16.9 mg/L (5 min)	-	[5]
Bioaccumulation Factor (BCF, est.)	Fish	10	Suggests a low potential for bioconcentration in aquatic organisms.	[2]

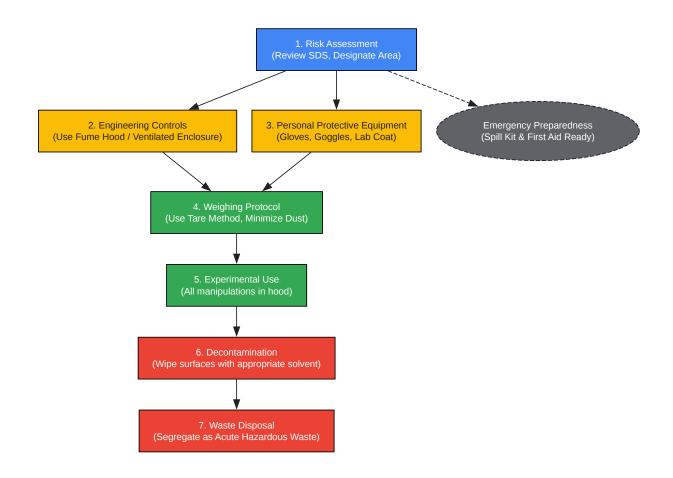
Mechanism of Toxicity: Aromatic Amine-Induced Methemoglobinemia

A primary toxic effect of **2-chloro-5-nitroaniline**, like other aromatic amines, is the induction of methemoglobinemia.[1][11] This condition arises from the oxidation of ferrous iron (Fe²⁺) in hemoglobin to ferric iron (Fe³⁺), rendering it incapable of transporting oxygen.[12][13] The process is initiated by metabolic activation of the amine in the body, primarily by cytochrome P450 enzymes in the liver, to form an N-hydroxylamine metabolite. This metabolite enters red blood cells and initiates a damaging redox cycle.[14]









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